

Personal protective equipment for handling 4-Biphenylsulfonyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Biphenylsulfonyl chloride

Cat. No.: B160332

[Get Quote](#)

Essential Safety and Handling Guide for 4-Biphenylsulfonyl Chloride

For researchers, scientists, and drug development professionals, the safe handling of reactive chemicals is paramount. This guide provides immediate, essential safety and logistical information for **4-Biphenylsulfonyl chloride**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans to ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Biphenylsulfonyl chloride** is provided in the table below.

Property	Value
Synonyms	(4-Biphenyl)sulfonyl chloride, 4-(Chlorosulfonyl)biphenyl, 4-Phenylbenzenesulfonyl chloride
Linear Formula	$C_6H_5C_6H_4SO_2Cl$ [1]
CAS Number	1623-93-4 [1]
Molecular Weight	252.72 [1] [2]
Appearance	Solid
Melting Point	103-108 °C

Hazard Identification and Personal Protective Equipment (PPE)

4-Biphenylsulfonyl chloride is classified as a corrosive material that can cause severe skin burns and eye damage.[\[3\]](#) It may also cause respiratory irritation. Therefore, strict adherence to PPE guidelines is mandatory.

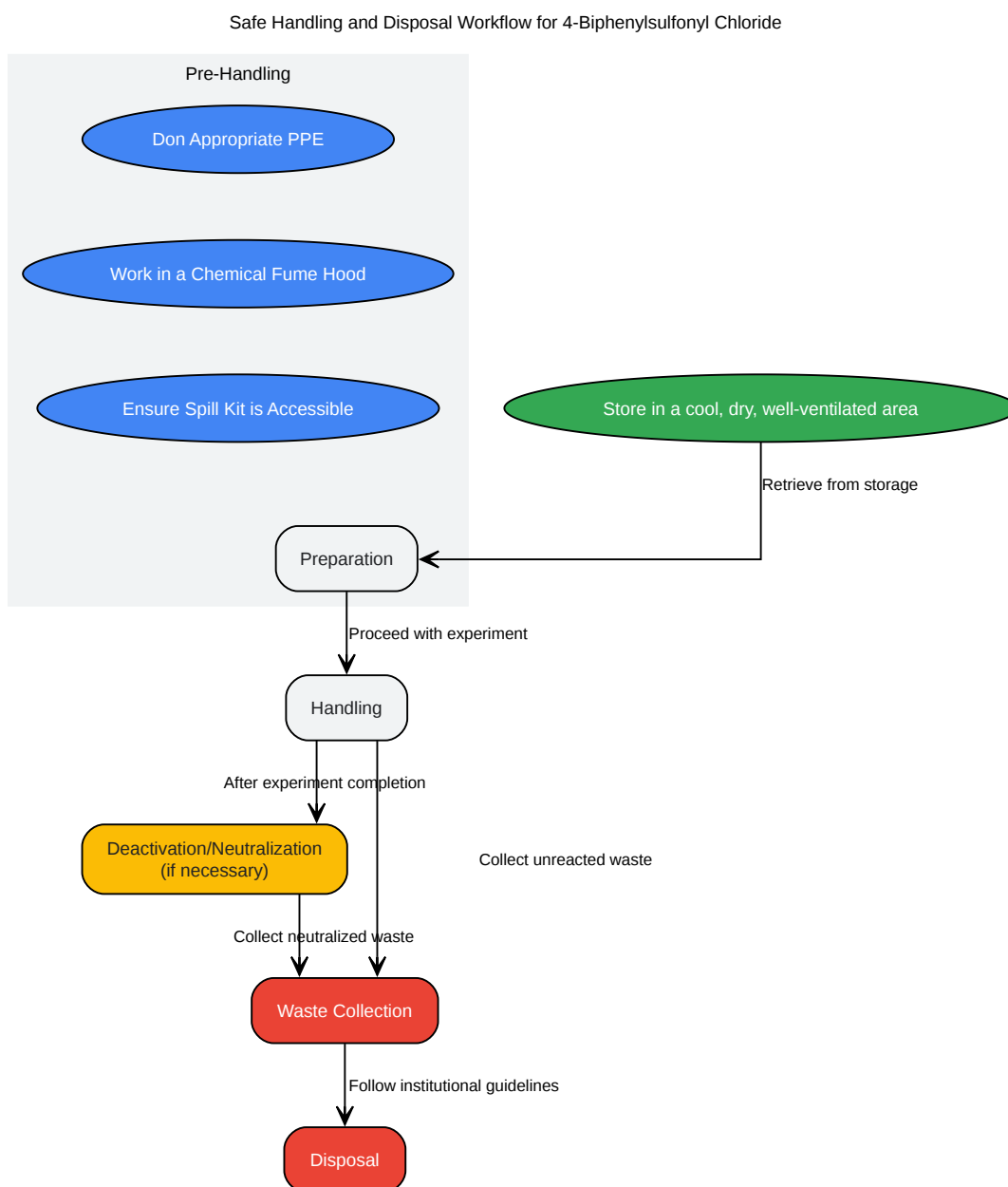
Hazard	GHS Pictogram	Signal Word	Hazard Statements
Skin and Eye Corrosion	GHS05 [1]	Danger [1]	H314: Causes severe skin burns and eye damage
Respiratory Irritation	-	-	H335: May cause respiratory irritation
Reactivity	-	-	EUH014: Reacts with water [1]

Recommended Personal Protective Equipment (PPE):

Equipment	Specification
Eye/Face Protection	Chemical safety goggles or a full-face shield are required.[4] Ensure compliance with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[3] An acid-resistant lab coat should be worn.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[3][5] A dust mask of type N95 (US) or type P3 (EN 143) respirator cartridges are recommended.[1]

Operational Plan: Safe Handling and Disposal Workflow

A systematic approach to handling and disposing of **4-Biphenylsulfonyl chloride** is crucial to minimize risks. The following workflow diagram outlines the key steps.



[Click to download full resolution via product page](#)

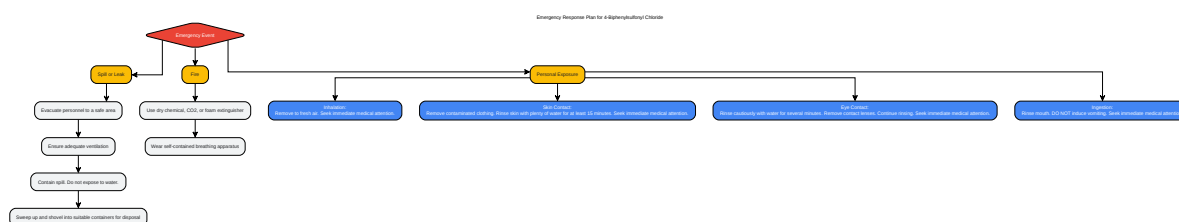
Caption: Workflow for the safe handling and disposal of **4-Biphenylsulfonyl chloride**.

Experimental Protocol: Step-by-Step Handling Procedure

- Preparation:
 - Before handling, ensure that an eyewash station and safety shower are close to the workstation.[\[3\]](#)[\[6\]](#)
 - Don all required PPE as specified in the table above.
 - Work exclusively within a certified chemical fume hood.[\[3\]](#)[\[5\]](#)[\[6\]](#)
 - Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#) Avoid contact with water or moist air.[\[3\]](#) Incompatible materials include bases, strong oxidizing agents, alcohols, and acids.[\[3\]](#)
- Handling:
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[3\]](#)[\[5\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)[\[5\]](#)
 - Do not eat, drink, or smoke when using this product.
 - Use this product only outdoors or in a well-ventilated area.[\[3\]](#)[\[5\]](#)
- Disposal:
 - Dispose of contents and container to an approved waste disposal plant.[\[3\]](#)[\[5\]](#)
 - Do not empty into drains.[\[3\]](#)
 - Waste must be handled in accordance with local, state, and federal regulations.[\[4\]](#)
Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[3\]](#)[\[5\]](#)

Emergency Response Plan

Immediate and appropriate action during an emergency is critical. The following diagram outlines the necessary steps for various emergency scenarios.



[Click to download full resolution via product page](#)

Caption: Logical relationship of the emergency response plan.

First Aid Measures:

- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing.[3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. [3] Do not use mouth-to-mouth resuscitation.[2][3] Call a physician or poison control center immediately.[3]
- Skin Contact: Take off immediately all contaminated clothing.[3] Rinse skin with water/shower.[3] Wash off immediately with soap and plenty of water for at least 15 minutes. [3] Call a physician immediately.[3]
- Eye Contact: Rinse cautiously with water for several minutes.[3] Remove contact lenses, if present and easy to do.[3] Continue rinsing for at least 15 minutes.[3] Immediate medical attention is required.[3]
- Ingestion: DO NOT induce vomiting.[2][3][5] Rinse mouth with water.[2][3] Never give anything by mouth to an unconscious person.[2][3] Call a physician or poison control center immediately.[5]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide fire extinguisher.[2] CO2, dry chemical, dry sand, and alcohol-resistant foam are also suitable.[3]
- Specific Hazards: During a fire, irritating and toxic gases such as carbon monoxide, carbon dioxide, sulfur oxides, and hydrogen chloride gas may be generated.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[2][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Biphenyl-4-sulfonyl chloride 1623-93-4 [sigmaaldrich.com]

- 2. abmole.com [abmole.com]
- 3. fishersci.com [fishersci.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. fishersci.com [fishersci.com]
- 6. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Biphenylsulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160332#personal-protective-equipment-for-handling-4-biphenylsulfonyl-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com